

Application Notes and Protocols: Dibutyl Dodecanedioate in Skincare Formulations

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Compound of Interest

Compound Name: *Dibutyl dodecanedioate*

Cat. No.: *B106364*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyl dodecanedioate is a versatile diester that serves as a highly effective emollient, skin conditioning agent, and solvent in a variety of skincare and cosmetic formulations.[1] A product of the esterification of dodecanedioic acid and butyl alcohol, this ingredient is valued for its ability to impart a smooth, non-greasy feel to the skin, improve the texture of formulations, and act as a carrier for active ingredients.[1] These application notes provide detailed protocols for the formulation and evaluation of skincare products containing **Dibutyl dodecanedioate**, offering a guide for researchers and formulators in the development of innovative and stable cosmetic products.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Dibutyl dodecanedioate** is fundamental to its effective application in skincare formulations. These properties influence its sensory characteristics, stability, and compatibility with other ingredients.

Property	Value	Reference
Molecular Formula	C20H38O4	[1][2]
Molecular Weight	342.5 g/mol	[2][3]
CAS Number	15677-90-4	[1][3]
Appearance	Information not available	[1]
Boiling Point	375.2 °C at 760 mmHg	[1]
Flash Point	168.2 °C	[1]
Density	0.936 g/cm ³	[1]
Refractive Index	1.449	[1]
Solubility	Information not available	[1]

Applications in Skincare Formulations

Dibutyl dodecanedioate's primary functions in skincare products include:

- **Emollient:** As an emollient, it helps to soften and smooth the skin by forming a protective layer that reduces water loss.[4] Emollient esters like **Dibutyl dodecanedioate** are crucial for maintaining skin hydration and improving its overall appearance.[5][6]
- **Skin Conditioning Agent:** It enhances the skin's texture and feel, leaving it with a pleasant, non-greasy finish.[1]
- **Solvent and Carrier:** **Dibutyl dodecanedioate** can effectively dissolve and deliver other active ingredients within a formulation, potentially enhancing their efficacy.[1] It is particularly useful for solubilizing organic UV filters and aiding in pigment wetting in color cosmetics.[7]
- **Texture Modifier:** In emulsions, it contributes to the desired viscosity and spreadability, impacting the overall sensory experience of the product.[5][8] Emollient esters are typically used at concentrations between 3-20% w/w in skincare emulsions.[5][6]

Sample Formulation: Oil-in-Water (O/W) Moisturizing Cream

This sample formulation demonstrates the incorporation of **Dibutyl dodecanedioate** in a typical O/W cream. The concentration of emollients can be adjusted based on the desired sensory profile and skin feel.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Phase	Ingredient	INCI Name	% w/w
A	Deionized Water	Aqua	q.s. to 100
	Glycerin	Glycerin	
	Xanthan Gum	Xanthan Gum	
B	Dibutyl dodecanedioate	Dibutyl dodecanedioate	8.00
	Cetearyl Alcohol	Cetearyl Alcohol	
	Glyceryl Stearate	Glyceryl Stearate	
	Stearic Acid	Stearic Acid	
C	Phenoxyethanol (and) Ethylhexylglycerin	Phenoxyethanol (and) Ethylhexylglycerin	1.00
	Fragrance	Parfum	

Manufacturing Procedure:

- Heat Phase A and Phase B separately to 75°C.
- Add Phase B to Phase A with constant stirring.
- Homogenize for 3-5 minutes.
- Cool to 40°C with gentle stirring.
- Add Phase C and mix until uniform.

Experimental Protocols

The following protocols are designed to assess the stability, skin permeation, and sensory characteristics of a skincare formulation containing **Dibutyl dodecanedioate**.

Stability Testing of an Oil-in-Water Cream

Objective: To evaluate the physical and chemical stability of an O/W cream containing **Dibutyl dodecanedioate** under accelerated conditions.

Methodology:

- Sample Preparation: Prepare the O/W cream as described in the sample formulation. Package the cream in its final intended packaging and in inert glass containers for comparison.
- Storage Conditions:
 - Room Temperature: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Freeze-Thaw Cycling: -10°C for 24 hours, then 25°C for 24 hours (3 cycles)
- Evaluation Time Points: 0, 1, 2, and 3 months.
- Parameters to Evaluate:
 - Macroscopic Appearance: Color, odor, phase separation, creaming, and crystallization.
 - Microscopic Analysis: Droplet size and distribution using a microscope.
 - pH Measurement: At each time point.
 - Viscosity Measurement: Using a viscometer at controlled temperature.

Figure 1. Workflow for Stability Testing of an O/W Cream.

In Vitro Skin Permeation Study

Objective: To assess the permeation of a model active ingredient from a formulation containing **Dibutyl dodecanedioate** through a skin model.

Methodology:

- Skin Model: Use a synthetic membrane or excised human/porcine skin.
- Diffusion Cell: Employ a Franz diffusion cell with a donor and a receptor chamber separated by the skin model.
- Receptor Fluid: A phosphate-buffered saline (PBS) at pH 7.4, maintained at 32°C.
- Test Formulation: The O/W cream containing **Dibutyl dodecanedioate** and a model active ingredient (e.g., caffeine).
- Procedure:
 - Mount the skin in the Franz cell.
 - Apply a finite dose of the formulation to the skin surface in the donor chamber.
 - At predetermined time intervals (e.g., 1, 2, 4, 6, 8, 24 hours), withdraw samples from the receptor fluid.
 - Analyze the concentration of the active ingredient in the withdrawn samples using a suitable analytical method (e.g., HPLC).
- Data Analysis: Calculate the cumulative amount of the active ingredient permeated per unit area over time.

Figure 2. Workflow for In Vitro Skin Permeation Study.

Sensory Evaluation

Objective: To characterize the sensory profile of a formulation containing **Dibutyl dodecanedioate**.

Methodology:

- Panelists: A trained sensory panel of at least 10 individuals.
- Test Product: The O/W cream containing **Dibutyl dodecanedioate**.
- Reference Product: A similar formulation without **Dibutyl dodecanedioate** or with a different emollient.
- Procedure:
 - Apply a standardized amount of the test and reference products to the panelists' forearms.
 - Panelists evaluate the products based on a set of predefined sensory attributes at different time points (e.g., during application, immediately after, and 5 minutes after).
- Sensory Attributes:
 - Pick-up: Ease of removal from the container.
 - Spreadability: Ease of application on the skin.
 - Absorption: Speed at which the product is absorbed.
 - Greasiness: Oily feeling on the skin.
 - Tackiness: Sticky feeling on the skin.
 - Smoothness: Sensation of smoothness on the skin.
 - After-feel: The final sensation on the skin after the product has dried.
- Data Analysis: Use statistical methods to analyze the sensory data and create a sensory map to visualize the differences between the products.[9]

Figure 3. Workflow for Sensory Evaluation of a Skincare Formulation.

Quality Control

To ensure the consistency and quality of formulations containing **Dibutyl dodecanedioate**, the following quality control parameters for the raw material should be considered:

- Appearance: Visual inspection for clarity and color.
- Odor: Olfactory assessment for characteristic odor.
- Acid Value: Titration to determine the amount of free carboxylic acids.
- Saponification Value: Titration to measure the amount of ester.
- Purity: Gas Chromatography (GC) to determine the percentage of **Dibutyl dodecanedioate**.

Conclusion

Dibutyl dodecanedioate is a valuable ingredient in modern skincare formulations, offering excellent emolliency, a desirable sensory profile, and functional benefits as a solvent and carrier. The protocols outlined in these application notes provide a framework for the systematic development and evaluation of skincare products containing this versatile diester. By understanding its physicochemical properties and employing robust testing methodologies, formulators can create stable, effective, and sensorially pleasing products that meet the demands of today's consumers.

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